

Protocol for Solvent Extraction of Lagochiline from Lagochilus inebrians

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Compound of Interest

Compound Name: *Lagochiline*

Cat. No.: *B10766514*

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Introduction

Lagochilus inebrians, a member of the Lamiaceae family, is a plant of significant interest due to its traditional use and the presence of the diterpenoid **lagochiline**. **Lagochiline** possesses various reported physiological activities. This document provides detailed protocols for the extraction and purification of **lagochiline** from the dried aerial parts of Lagochilus inebrians. The primary methods detailed are based on solvent extraction using dichloroethane and water, followed by purification steps. These protocols are intended for researchers, scientists, and drug development professionals.

The chemical composition of Lagochilus inebrians includes **lagochiline** (0.6-1.97%), flavonoid glycosides (0.67%), organic acids (6-7%), tannins (9.66-12.42%), and other substances.[1] The leaves, in particular, are a source of **lagochiline**. [1][2]

Quantitative Data Summary

The following table summarizes quantitative data for different extraction methods of **lagochiline** and related extracts from Lagochilus inebrians.

Parameter	Dichloroethane Extraction	Water Extraction (for Dry Extract)
Solvent	Dichloroethane	Water
Plant Material	Dried, ground leaves and stems	Dried, crushed aerial parts (4-6 mm)
Solvent to Plant Ratio (w/v)	~10:1 (Recommended starting point)	10:1 (1000 L per 100 kg)[1]
Extraction Temperature	Boiling point of dichloroethane	60°C[1]
Extraction Time	3 hours[3]	20 hours (with recirculation)[1]
Number of Extractions	1 (followed by washing)	2-3[1]
Reported Yield	Up to 3% (pure lagochiline)[3]	Not specified for pure lagochiline
Purity of Initial Extract	Crystalline precipitate upon cooling	15±2% dry residue in concentrated extract[1]
Primary Active Compound	Lagochiline	"Inebrin" dry extract

Experimental Protocols

Protocol 1: Dichloroethane Extraction and Purification of Lagochiline

This protocol is optimized for obtaining crystalline **lagochiline**.

1. Materials and Equipment:

- Dried and ground leaves and stems of *Lagochilus inebrians*
- 1,2-Dichloroethane
- Hot plate with magnetic stirrer or heating mantle
- Reflux condenser

- Filtration apparatus (e.g., Büchner funnel)
- Glassware (Erlenmeyer flasks, beakers)
- Recrystallization solvents: hot water, ethanol, or acetone

2. Extraction Procedure:

- Place the dried and ground plant material in a round-bottom flask.
- Add dichloroethane in a 10:1 (v/w) ratio to the plant material.
- Heat the mixture to boiling and maintain a gentle reflux for 3 hours with continuous stirring.^[3]
- After 3 hours, turn off the heat and allow the mixture to cool slightly.
- Separate the hot extract from the plant material by decantation or hot filtration.
- Filter the extract to remove any suspended particles.
- Allow the filtrate to stand at room temperature for 24 hours to allow for the crystallization of **lagochiline**.^[3]

3. Purification of Crude **Lagochiline**:

- Collect the crystalline precipitate by vacuum filtration.
- Wash the crystals with cold dichloroethane to remove resins and colored impurities.^[3]
- The resulting precipitate is nearly pure **lagochiline**.^[3]

4. Recrystallization:

- Dissolve the crude **lagochiline** in a minimum amount of a suitable hot solvent such as water, ethanol, or acetone.^[3]
- If the solution is colored, activated charcoal can be added to the hot solution, which is then filtered hot.

- Allow the hot, clear solution to cool slowly to room temperature, followed by further cooling in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration, wash with a small amount of the cold recrystallization solvent, and dry.

Protocol 2: Aqueous Extraction for a Dry Extract

This protocol is for producing a standardized dry extract of *Lagochilus inebrians*.

1. Materials and Equipment:

- Dried and crushed *Lagochilus inebrians* aerial parts (4-6 mm particle size)
- Purified water
- Large-scale extractor with a steam jacket and pump for recirculation
- Filtration system (e.g., notch filter)
- Vacuum evaporator
- Spray dryer

2. Extraction Procedure:

- Load 100 kg of crushed plant material into the extractor.
- Add 1000 L of purified water (1:10 w/v ratio).^[1]
- Heat the mixture to 60°C using the steam jacket.^[1]
- Recirculate the extract from the bottom to the top of the extractor at a rate of 100 L/h for 20 hours.^[1]
- Drain the extract and repeat the extraction process with fresh water for a total of 2-3 extractions.^[1]

3. Processing of the Aqueous Extract:

- Combine the extracts from all extraction cycles.
- Filter the combined extract through a notch filter.[1]
- Concentrate the filtered extract in a vacuum evaporator until the dry residue content is approximately 15%.[1]
- Cool the concentrated extract.
- Dry the concentrate using a spray dryer with an inlet air temperature of 170°C and an outlet temperature of 80°C.[1]
- The resulting dry powder is the "Inebrin" extract.

Visualizations

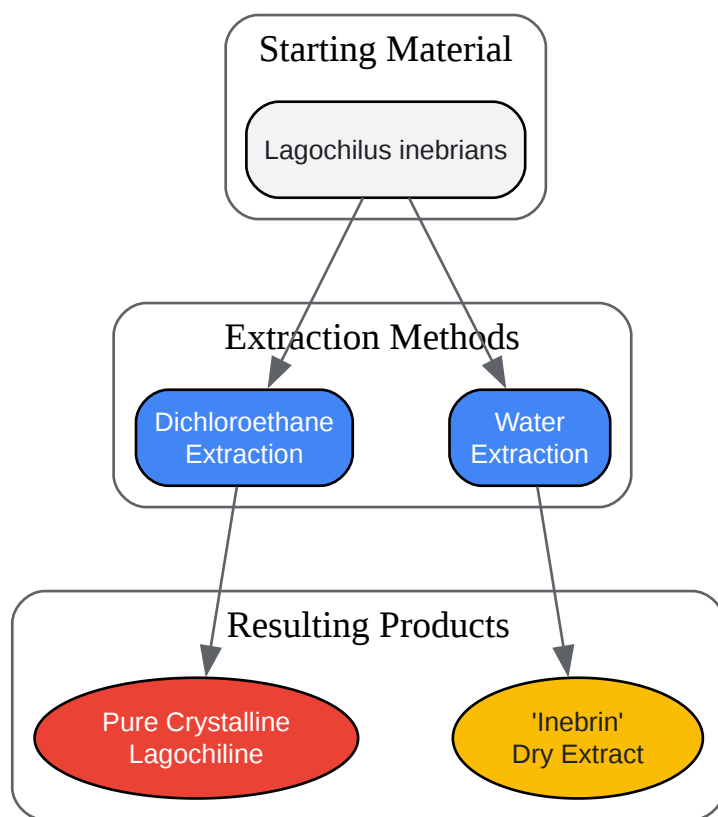
Experimental Workflow for Dichloroethane Extraction of Lagochiline



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Caption: Workflow for the extraction and purification of **lagochiline** using dichloroethane.

Logical Relationship of Extraction Methods and Products



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Caption: Relationship between extraction methods and the resulting products from *Lagochilus inebrians*.

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References

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